Physical properties of n-Ethyl-2-hydroxyacetamide

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Compound of Interest

Compound Name:	*n-Ethyl-2-hydroxyacetamide*
CAS No.:	*66223-75-4*
Cat. No.:	*B110698*

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An In-depth Technical Guide to the Physical Properties of **n-Ethyl-2-hydroxyacetamide**

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Introduction

n-Ethyl-2-hydroxyacetamide (CAS: 66223-75-4) is a bifunctional organic molecule incorporating both a secondary amide and a primary alcohol. Its structure, possessing both hydrogen bond donor (N-H and O-H) and acceptor (C=O) sites, is pivotal in defining its physical and chemical characteristics. These functional groups are instrumental in governing intermolecular forces, which in turn dictate properties such as melting point, boiling point, and solubility—key parameters for researchers in material science and drug development. Understanding these fundamental properties is a prerequisite for its application in synthesis, formulation, and biological studies.

This technical guide provides a comprehensive overview of the known and predicted physical properties of **n-Ethyl-2-hydroxyacetamide**. It consolidates available data, offers insights based on its molecular structure, and presents a detailed protocol for the empirical

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determination of its melting point, a critical parameter for which conflicting data exists in the public domain.

Core Physicochemical Properties

The foundational properties of **n-Ethyl-2-hydroxyacetamide** are summarized below. These identifiers are essential for accurate sourcing and regulatory compliance.

Property	Value	Source(s)
IUPAC Name	n-ethyl-2-hydroxyacetamide	[1]
CAS Number	66223-75-4	[1]
Molecular Formula	$C_4H_9NO_2$	[1]
Molecular Weight	103.12 g/mol	
InChI Key	HWVOWKVXWMUGMS-UHFFFAOYSA-N	[1]

Melting Point and Physical State

There is a notable discrepancy in commercially available data regarding the melting point and physical state of **n-Ethyl-2-hydroxyacetamide**. One major supplier reports a melting point of 79-82 °C, which would classify the compound as a white to off-white crystalline solid at standard ambient temperature and pressure (SATP). However, the same source also lists its physical form as "liquid".

This conflict underscores the critical importance of empirical verification of physical properties from commercial sources. The causality for a relatively high melting point of 79-82 °C is sound from a chemical perspective; the molecule's ability to form extensive intermolecular hydrogen bonds via its hydroxyl (-OH) and secondary amide (-NH) groups would create a stable crystal lattice requiring significant thermal energy to disrupt. This extensive hydrogen bonding network is a more dominant factor than its relatively low molecular weight.

Given this ambiguity, direct experimental determination is required for any research or development application. A detailed protocol for this determination is provided in Section 3.

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Boiling Point

As of this guide's publication, the atmospheric boiling point of **n-Ethyl-2-hydroxyacetamide** has not been empirically reported in readily accessible literature. Based on its structure, a high boiling point is anticipated. The strong intermolecular hydrogen bonding that suggests a high melting point would also necessitate a large energy input to overcome for the substance to transition into the gaseous phase. For context, related but structurally distinct compounds like N,N-diethyl-2-hydroxyacetamide and N-(2-hydroxyethyl)-acetamide exhibit high boiling points, with the former boiling in the range of 220-225 °C[2].

Solubility

Quantitative solubility data for **n-Ethyl-2-hydroxyacetamide** is not widely available. However, its molecular structure provides a strong basis for qualitative prediction.

- Polar Solvents: The presence of the polar hydroxyl and amide groups, which can readily participate in hydrogen bonding with solvent molecules, suggests that **n-Ethyl-2-hydroxyacetamide** is likely to be soluble in water and other polar protic solvents such as methanol and ethanol. The analogous compound N,N-diethyl-2-hydroxyacetamide is described as being soluble in water[2].

- Organic Solvents: It is expected to exhibit good solubility in polar aprotic solvents like dimethylformamide (DMF) and dimethyl sulfoxide (DMSO). Its solubility in nonpolar solvents such as hexanes or toluene is predicted to be low, as the energy required to break the strong intermolecular hydrogen bonds of the solute would not be compensated by the weak van der Waals interactions with the solvent.

Predicted Spectroscopic Profile

While experimental spectra for **n-Ethyl-2-hydroxyacetamide** are not publicly cataloged, its structure allows for a reliable prediction of its key spectroscopic features.

Infrared (IR) Spectroscopy

The IR spectrum is dominated by the characteristic vibrations of its functional groups.

- O-H Stretch: A strong, broad absorption band is expected in the region of 3550-3200 cm^{-1}, characteristic of the O-H stretching vibration in a hydrogen-bonded alcohol[3][4]. The breadth

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of this peak is a direct indicator of the extent of intermolecular hydrogen bonding[3].

- N-H Stretch: A moderate, sharp peak is anticipated around 3500-3300 cm^{-1} corresponding to the N-H stretch of the secondary amide[4].
- C=O Stretch (Amide I Band): A very strong, sharp absorption should appear in the range of 1690-1630 cm^{-1}. This intense peak is one of the most prominent features in the spectrum and is characteristic of the carbonyl stretch in a secondary amide[4][5].
- N-H Bend (Amide II Band): A moderate to strong absorption is expected around 1550 cm^{-1}, which arises from a coupling of the N-H in-plane bend and C-N stretching vibrations.

Nuclear Magnetic Resonance (NMR) Spectroscopy

^{1}H NMR Spectrum:

- $-CH_2-OH$ (a): A singlet or narrowly split multiplet around ~4.1 ppm. The protons on this carbon are adjacent to the hydroxyl group.
- -NH- (b): A broad singlet, typically between ~5.5-8.5 ppm. The chemical shift can vary significantly with solvent and concentration.
- $-CH_2-NH-$ (c): A quartet (split by the adjacent $-CH_3$ protons) around ~3.3 ppm.
- $-CH_3$ (d): A triplet (split by the adjacent $-CH_2-$ protons) around ~1.1 ppm.
- -OH (e): A broad singlet with a variable chemical shift.

^{13}C NMR Spectrum: Four distinct signals are predicted, corresponding to the four unique carbon environments:

- C=O (carbonyl): ~170-175 ppm
- $-CH_2-OH$: ~60-65 ppm
- $-NH-CH_2-$: ~35-40 ppm
- $-CH_3$: ~15 ppm

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Mass Spectrometry (MS)

In an electron ionization (EI) mass spectrum, the following features are anticipated:

- Molecular Ion (M^{+}•): A peak at m/z = 103, corresponding to the molecular weight of the compound. The intensity may be weak to moderate depending on its stability.
- Key Fragmentation Pathways: The primary fragmentation mechanism for amides is typically alpha-cleavage, the breaking of bonds adjacent to the carbonyl group[6][7].
  - Cleavage of the C-C bond between the carbonyl and the hydroxymethyl group would yield a fragment at m/z = 72 ($[M - CH_2OH]^+$).
  - Cleavage of the N-C bond of the ethyl group could lead to a fragment at m/z = 44 ($[CONHCH_2]^+$).

Experimental Protocol: Melting Point Determination

This protocol describes a self-validating method for accurately determining the melting point range of a solid organic compound like **n-Ethyl-2-hydroxyacetamide** using a digital melting point apparatus. The trustworthiness of this procedure hinges on proper sample preparation and a controlled heating rate.

Principle

The melting point is the temperature range over which a substance transitions from a solid to a liquid. For a pure crystalline solid, this range is typically narrow (0.5-1.0 °C). Impurities depress and broaden the melting range. This procedure relies on slow, controlled heating of a finely powdered sample in a capillary tube and visual observation of the phase transition.

Methodology

- Apparatus Calibration (Self-Validation Step):
  - Causality: To ensure the trustworthiness of the results, the accuracy of the apparatus's thermometer must be verified.

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- Action: Determine the melting point of a certified standard with a known, sharp melting point (e.g., benzoic acid, 122.4 °C). If the observed value deviates by more than ±0.5 °C, a correction factor should be applied to all subsequent measurements.

- Sample Preparation:
  - Causality: The sample must be completely dry and finely powdered to ensure uniform heat transfer and efficient packing[8][9]. Trapped solvent acts as an impurity, and large crystals pack poorly, leading to an inaccurate, broad melting range.
  - Action: Place a small amount of **n-Ethyl-2-hydroxyacetamide** on a clean, dry watch glass. If it is not already a fine powder, gently crush it with a spatula.
- Capillary Tube Loading:
  - Causality: A sample height of 2-3 mm is optimal. Too much sample leads to a large temperature gradient across the sample, artificially broadening the melting range[10].
  - Action: Press the open end of a capillary tube into the powdered sample. Invert the tube and tap it gently on a hard surface to cause the solid to fall to the sealed end[10]. Repeat until a packed column of 2-3 mm is achieved.
- Measurement:
  - Causality: A slow heating rate near the melting point is crucial for allowing the temperature of the heating block and the sample to equilibrate, ensuring an accurate reading[10]. A rapid approach can cause the thermometer reading to lag behind the true sample temperature.
  - Action (Two-Stage Heating):
    - i. Rapid Approach: Insert the capillary tube into the apparatus. If the approximate melting point is known (e.g., ~80 °C), heat rapidly to about 20 °C below this temperature[10].
    - ii. Slow Determination: Decrease the heating rate to 1-2 °C per minute.

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    - Record T_1: Note the temperature at which the first droplet of liquid becomes visible within the solid matrix[9].
    - Record T_2: Note the temperature at which the last solid crystal melts, and the entire sample is a clear liquid[9][10].
- Reporting:
    - Action: Report the result as a melting range from T_1 to T_2 (e.g., 79.5 - 80.5 °C). For high accuracy, perform the measurement in triplicate and report the average range.

Visualization of Experimental Workflow

The following diagram illustrates the logical flow for the accurate determination of a melting point.

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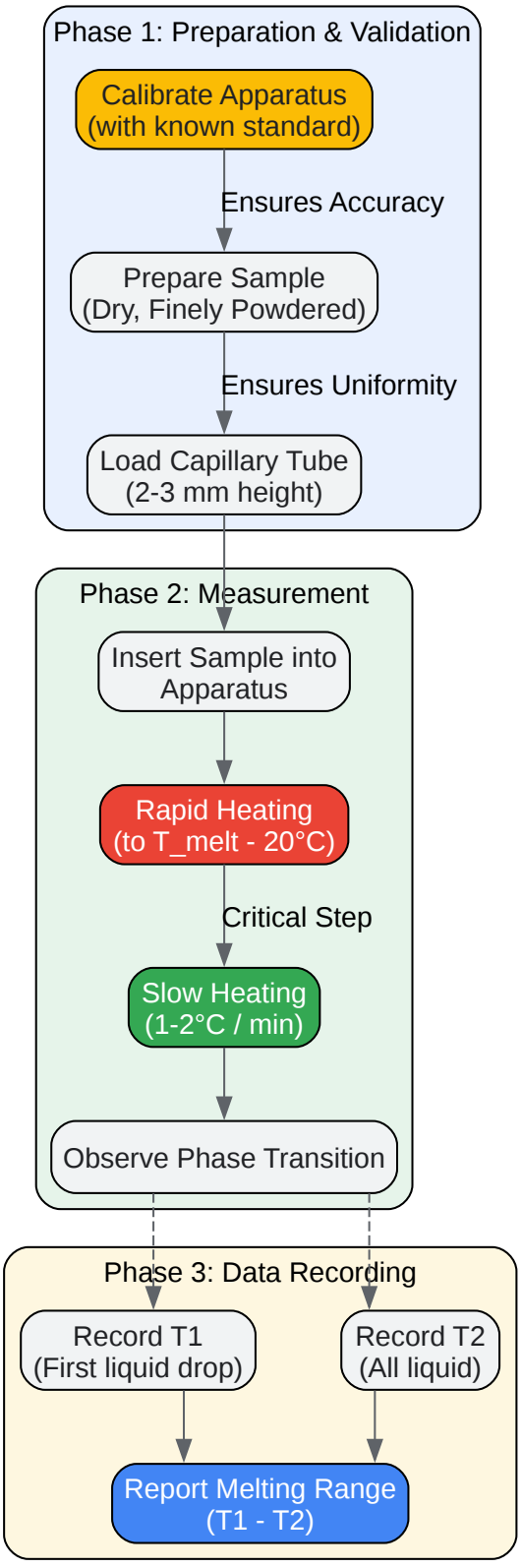

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Caption: Workflow for accurate melting point determination.

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Conclusion

n-Ethyl-2-hydroxyacetamide is a molecule whose physical properties are dictated by strong intermolecular hydrogen bonding. While foundational identifiers like molecular weight and formula are well-established, key experimental parameters such as melting point, boiling point, and solubility are either not fully documented or are subject to conflicting reports. The predicted spectroscopic data provides a clear roadmap for structural verification. The provided experimental protocol for melting point determination offers a reliable framework for researchers to establish a definitive value for this property, which is essential for the compound's use in any scientific or industrial application.

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